

# Physical and chemical properties of Boc-D-phenylalanine methyl ester

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## Compound of Interest

Compound Name: *Boc-D-phenylalanine methyl ester*

Cat. No.: *B1269909*

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## An In-depth Technical Guide to Boc-D-phenylalanine Methyl Ester

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties, synthesis, and applications of **Boc-D-phenylalanine methyl ester**, a key building block in peptide synthesis and drug discovery.

## Core Properties

**Boc-D-phenylalanine methyl ester**, systematically named methyl (2R)-2-[(tert-butoxycarbonyl)amino]-3-phenylpropanoate, is a protected amino acid derivative. The tert-butoxycarbonyl (Boc) group on the amine and the methyl ester on the carboxylic acid allow for controlled reactions in peptide synthesis.[\[1\]](#)

## Physical Properties

The physical characteristics of **Boc-D-phenylalanine methyl ester** are summarized in the table below.

Property	Value	Reference(s)
Appearance	White to off-white solid/powder	[2]
Melting Point	51 °C	[3]
Boiling Point	403.7 ± 38.0 °C (Predicted)	[3]
Solubility	Slightly soluble in water. Soluble in DCM, THF, and DMF.	[4][5]
Optical Rotation	Consistent with structure	[3]

## Chemical Properties

Key chemical identifiers and properties are provided in the table below.

Property	Value	Reference(s)
CAS Number	77119-84-7	[6][7]
Molecular Formula	C <sub>15</sub> H <sub>21</sub> NO <sub>4</sub>	[6][7]
Molecular Weight	279.33 g/mol	[6][7]
IUPAC Name	methyl (2R)-2-[(2-methylpropan-2-yl)oxycarbonylamoxy]-3-phenylpropanoate	[4]
Synonyms	Boc-D-Phe-OMe, Methyl (tert-butoxycarbonyl)-D-phenylalaninate	[4]
pKa	11.17 ± 0.46 (Predicted)	[3]
Stability	Store in a cool, dry place in a tightly closed container. Store away from oxidizing agents. Recommended storage at 2-8°C.	[3][4]

## Spectroscopic Data

Spectroscopic analysis is crucial for the identification and characterization of **Boc-D-phenylalanine methyl ester**.

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
  - $^1\text{H}$  NMR and  $^{13}\text{C}$  NMR spectra are consistent with the structure of N-Boc-L-phenylalanine methyl ester, and analogous results are expected for the D-enantiomer.[2][8] Key signals include those for the Boc group protons, the alpha-hydrogen, the beta-hydrogens of the phenyl group, the methyl ester protons, and the aromatic protons.
- Infrared (IR) Spectroscopy:
  - The IR spectrum shows characteristic absorption bands for the N-H bond of the carbamate, the C=O stretching of the ester and carbamate groups, and the aromatic C-H bonds of the phenyl ring.[4]
- Mass Spectrometry:
  - Mass spectral data confirms the molecular weight of the compound.[9]

## Experimental Protocols

### Synthesis of Boc-D-phenylalanine Methyl Ester

This protocol describes a two-step synthesis starting from D-phenylalanine.

#### Step 1: Boc Protection of D-Phenylalanine

This procedure is adapted from the standard synthesis of Boc-protected amino acids.

- Materials: D-phenylalanine, Di-tert-butyl dicarbonate (Boc<sub>2</sub>O), 1,4-Dioxane, 1(N) Sodium Hydroxide (NaOH) solution, Ethyl acetate, 1 M Hydrochloric acid (HCl), Brine, Anhydrous magnesium sulfate.
- Procedure:
  - Dissolve D-phenylalanine in a mixture of 1,4-dioxane and water.

- Cool the solution in an ice bath and add 1(N) NaOH solution with vigorous stirring.
- Add Boc<sub>2</sub>O dropwise to the reaction mixture and continue stirring for several hours at room temperature.
- Monitor the reaction progress by Thin Layer Chromatography (TLC).
- Once the reaction is complete, remove the 1,4-dioxane under reduced pressure.
- Wash the aqueous layer with ethyl acetate.
- Acidify the aqueous layer to pH 2-3 with 1 M HCl.
- Extract the product with ethyl acetate.
- Wash the combined organic layers with brine, dry over anhydrous magnesium sulfate, and concentrate under reduced pressure to yield Boc-D-phenylalanine.

### Step 2: Esterification of Boc-D-phenylalanine

This procedure is based on a general method for the esterification of N-Boc-amino acids.

- Materials: Boc-D-phenylalanine, Methanol (MeOH), Thionyl chloride (SOCl<sub>2</sub>) or Trimethylchlorosilane (TMSCl).
- Procedure using Thionyl Chloride:
  - Suspend Boc-D-phenylalanine in methanol and cool the mixture in an ice bath.
  - Slowly add thionyl chloride dropwise with stirring.
  - Allow the reaction to warm to room temperature and stir overnight.
  - Remove the solvent under reduced pressure to obtain the crude **Boc-D-phenylalanine methyl ester** hydrochloride.
  - Neutralize the hydrochloride salt with a mild base (e.g., saturated sodium bicarbonate solution) and extract the product with an organic solvent (e.g., ethyl acetate).

- Wash the organic layer with brine, dry over anhydrous sodium sulfate, and concentrate to yield the final product.
- Procedure using Trimethylchlorosilane:
  - To a solution of Boc-D-phenylalanine in methanol, add trimethylchlorosilane.
  - Stir the reaction mixture at room temperature until completion (monitored by TLC).
  - Work-up the reaction as described above for the thionyl chloride method.[\[10\]](#)

## Purification

The crude product can be purified by flash column chromatography on silica gel using a mixture of ethyl acetate and hexane as the eluent.

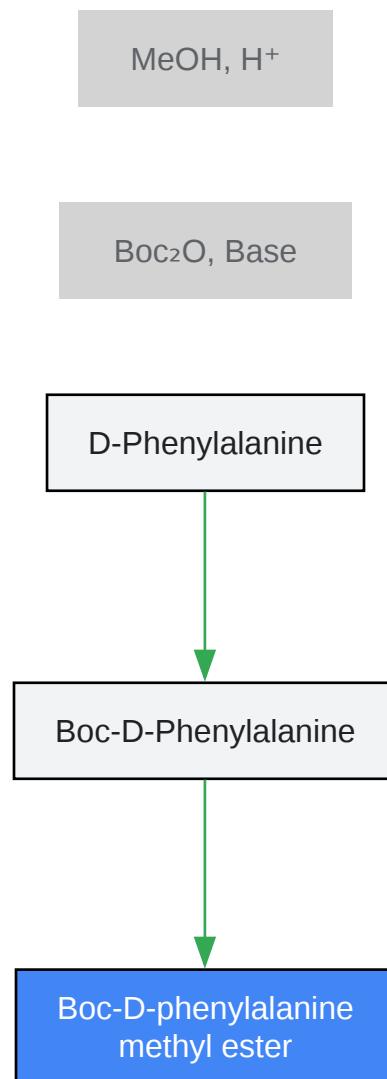
## Applications in Research and Drug Development

**Boc-D-phenylalanine methyl ester** is a valuable building block in the synthesis of peptides and peptidomimetics. The D-configuration of the amino acid can enhance the metabolic stability of the resulting peptides by making them less susceptible to enzymatic degradation. This is particularly important in the development of therapeutic peptides with improved pharmacokinetic profiles.

The Boc protecting group is readily removed under acidic conditions (e.g., with trifluoroacetic acid), allowing for the stepwise elongation of a peptide chain in solid-phase peptide synthesis (SPPS).[\[11\]](#) The methyl ester can be hydrolyzed under basic conditions to liberate the carboxylic acid for subsequent coupling reactions.

## Visualizations

### Synthesis Workflow



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Caption: Workflow for the synthesis of **Boc-D-phenylalanine methyl ester**.

## Role in Peptide Synthesis

Acid (e.g., TFA)

Coupling Reagent

1. Hydrolysis (Base)  
2. Activation

Boc-D-Phe-OMe

H<sub>2</sub>N-Peptide-Resin

Boc-D-Phe-Peptide-Resin

H<sub>2</sub>N-D-Phe-Peptide-Resin

Further Coupling

[Click to download full resolution via product page](#)**Caption: Use of Boc-D-phenylalanine methyl ester in peptide chain elongation.**

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